

Protocol for the Dissolution of Reboxetine Mesylate in DMSO and PBS

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Compound of Interest

Compound Name: Reboxetine mesylate

Cat. No.: B7821350

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Introduction

Reboxetine mesylate is a potent and selective norepinephrine reuptake inhibitor (NARI) widely utilized in neuroscience research and drug development for its antidepressant properties.[1][2] Accurate and consistent preparation of **reboxetine mesylate** solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the dissolution of **reboxetine mesylate** in dimethyl sulfoxide (DMSO) for stock solutions and in phosphate-buffered saline (PBS) for aqueous working solutions.

Materials and Equipment

- **Reboxetine mesylate** powder (FW: 409.5 g/mol) [1][3][4]
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Phosphate-buffered saline (PBS), pH 7.2, sterile [4][5]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations) [3][6]
- Calibrated pipettes and sterile tips

- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution of **reboxetine mesylate**.

Parameter	Value	Solvent	Source(s)
Molecular Weight	409.5 g/mol	N/A	[1][3][4]
Solubility	~20 mg/mL (~48.8 mM) - 100 mg/mL (~244.2 mM)	DMSO	[1][3][4][5]
Solubility	~10 mg/mL (~24.4 mM) - 110 mg/mL (~268.62 mM)	PBS (pH 7.2)	[3][4][5]
Stock Solution Storage	-20°C for up to 3 months	DMSO	[6]
Aqueous Solution Storage	Not recommended for more than one day	PBS	[4][5]

Experimental Protocols

Preparation of a High-Concentration DMSO Stock Solution (e.g., 50 mM)

This protocol describes the preparation of a 50 mM stock solution of **reboxetine mesylate** in DMSO.

- Pre-dissolution Steps:
 - Bring the **reboxetine mesylate** powder and DMSO to room temperature.

- Calculate the required mass of **reboxetine mesylate** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$ Example for 1 mL of 50 mM stock: $50 \text{ mM} \times 1 \text{ mL} \times 409.5 \text{ g/mol} / 1000 = 20.48 \text{ mg}$
- Dissolution:
 - Weigh out the calculated amount of **reboxetine mesylate** and place it in a sterile microcentrifuge tube.
 - Add the desired volume of sterile DMSO to the tube.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the solid does not completely dissolve, sonicate the solution for 5-10 minutes.[\[3\]](#)[\[6\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C. Stock solutions are reported to be stable for up to 3 months.

Preparation of an Aqueous Working Solution in PBS from a DMSO Stock

This protocol details the dilution of the DMSO stock solution into PBS to prepare a working solution for biological assays. It is crucial to ensure the final DMSO concentration is low enough to not affect the experimental system (typically <0.5%).[\[7\]](#)

- Pre-dilution Steps:
 - Thaw a single aliquot of the **reboxetine mesylate** DMSO stock solution at room temperature.
 - Warm the sterile PBS to room temperature or 37°C to aid in solubility.
- Dilution:

- Perform serial dilutions of the DMSO stock solution in sterile PBS to achieve the desired final concentration.
- To minimize precipitation, add the DMSO stock solution to the PBS and immediately vortex the mixture.[8]
- Ensure the final concentration of DMSO in the working solution is kept to a minimum (e.g., less than 0.5%).[7]
- Usage:
 - Use the freshly prepared aqueous working solution immediately or within the same day.[4]
 - [5] Storing aqueous solutions of **reboxetine mesylate** is not recommended.[4][5]

Direct Dissolution in PBS (for Organic Solvent-Free Solutions)

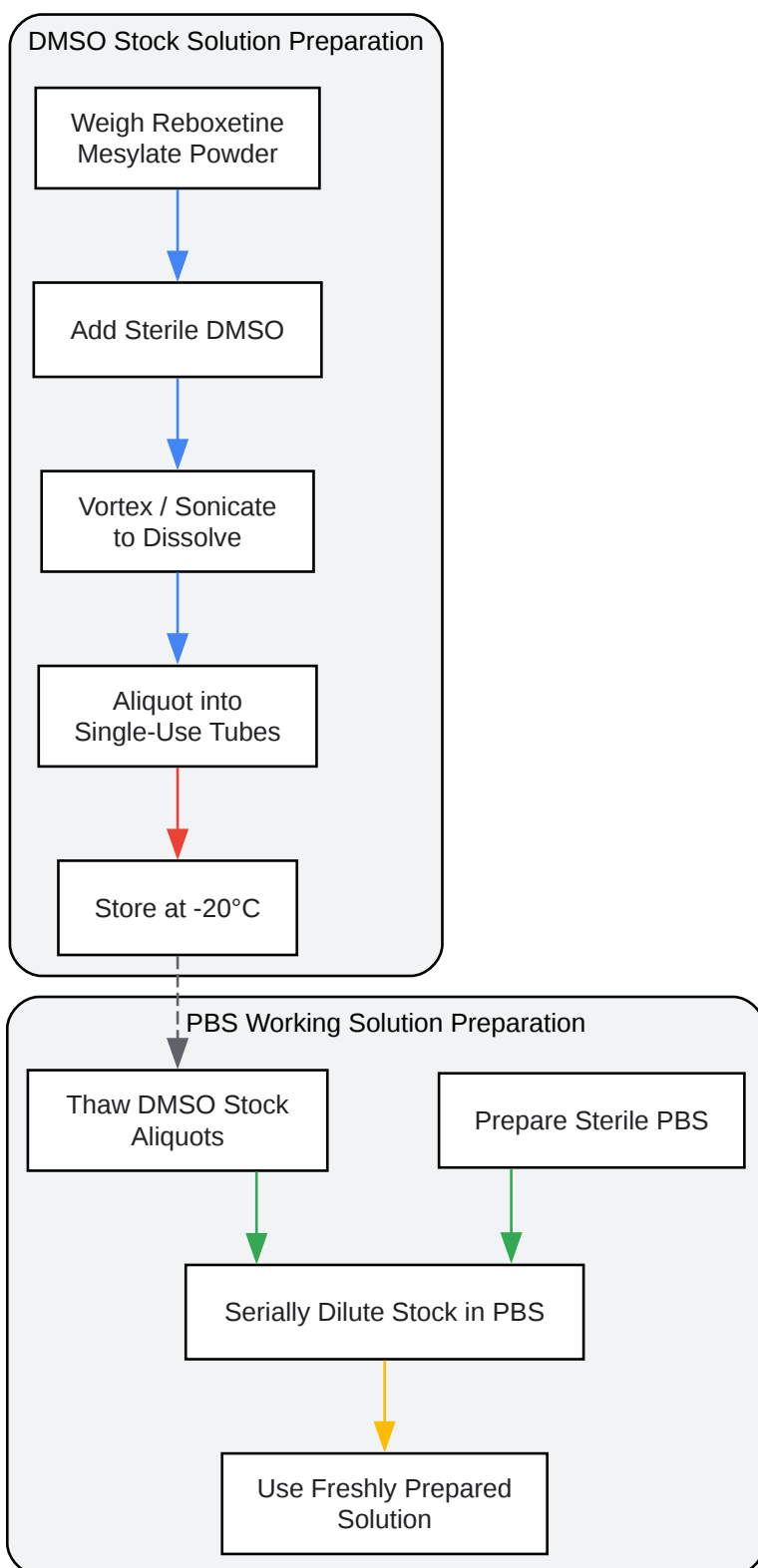
For experiments where the presence of an organic solvent is a concern, **reboxetine mesylate** can be directly dissolved in PBS.[4][5]

- Pre-dissolution Steps:
 - Bring the **reboxetine mesylate** powder and sterile PBS (pH 7.2) to room temperature.
 - Calculate the required mass of **reboxetine mesylate** for the desired concentration (solubility is approximately 10 mg/mL).[4][5]
- Dissolution:
 - Weigh the calculated amount of **reboxetine mesylate** and add it to the appropriate volume of PBS in a sterile tube.
 - Vortex the solution vigorously. Sonication may be required to fully dissolve the compound, especially at higher concentrations.[3][6]
- Usage:

- Use the freshly prepared aqueous solution immediately. Storage of this solution is not recommended for more than 24 hours.[\[4\]](#)[\[5\]](#)

Visualizations

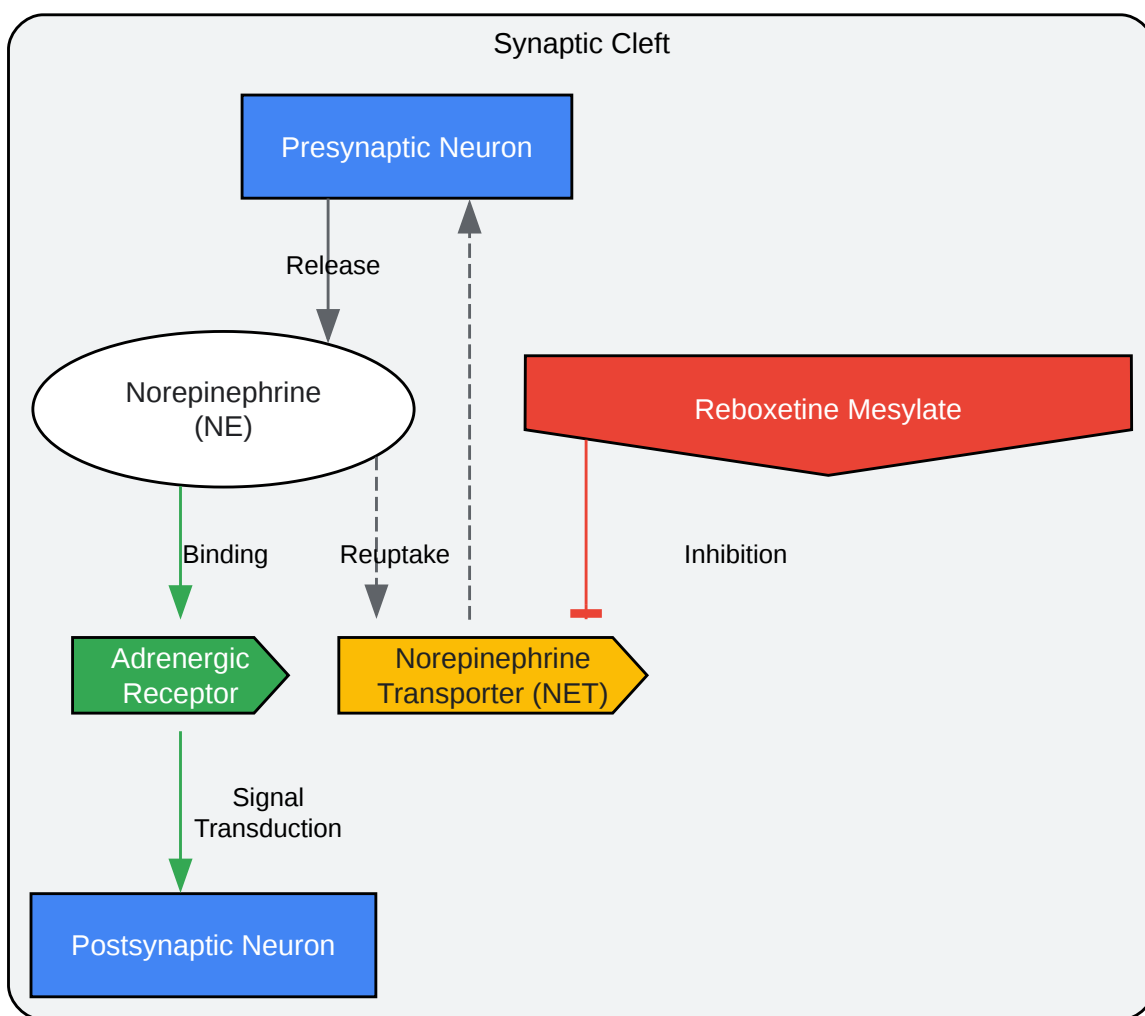
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **reboxetine mesylate** solutions.

Mechanism of Action: Norepinephrine Reuptake Inhibition



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Caption: Reboxetine inhibits norepinephrine reuptake at the synapse.

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